

# CellTracker Violet BMQC: A Technical Guide to Stability and Storage

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## Compound of Interest

Compound Name: *cellTracker violet BMQC*

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This in-depth technical guide provides a comprehensive overview of the stability and storage conditions for **CellTracker Violet BMQC**, a fluorescent probe widely used for monitoring cell movement and location. The information presented herein is intended to equip researchers with the necessary knowledge for the effective handling and application of this vital research tool.

## Core Properties and Stability

**CellTracker Violet BMQC** (2,3,6,7-tetrahydro-9-bromomethyl-1H,5H-quinolizino(9,1-gh)coumarin) is a cell-permeant dye that becomes cell-impermeant after reacting with intracellular thiol groups, primarily through a glutathione S-transferase-mediated reaction.<sup>[1][2][3]</sup> This covalent binding ensures the probe is well-retained within cells for extended periods, allowing for long-term tracking of cell populations.<sup>[1][4][5]</sup>

## Quantitative Stability Data

The following tables summarize the available quantitative data on the stability of **CellTracker Violet BMQC**.

Parameter	Value	Source
Chemical Formula	C <sub>16</sub> H <sub>16</sub> BrNO <sub>2</sub>	[6]
Molecular Weight	334.2 g/mol	[1][2]
Excitation Maximum	415 nm	[1][2][5]
Emission Maximum	516 nm	[1][2][5]

Table 1: Physicochemical and Spectral Properties of CellTracker Violet BMQC.

Condition	Stability	Recommendations	Source
Lyophilized Powder	Stable for at least 1 year	Store at ≤-20°C, desiccate, and protect from light.[1]	[1]
In-Cell Fluorescence	Fluorescent signal persists for at least 72 hours	Ideal for multi-day cell tracking experiments. The probe is typically retained for three to six generations of cell division.	[1][2][5][6]

Table 2: Stability of CellTracker Violet BMQC under Various Conditions.

## Storage and Handling

Proper storage and handling are critical to ensure the optimal performance and longevity of **CellTracker Violet BMQC**.

Form	Storage Temperature	Light and Moisture Protection	Additional Notes	Source
Lyophilized Powder	$\leq -20^{\circ}\text{C}$	Store desiccated and protected from light.[1]	Allow the vial to warm to room temperature before opening to prevent condensation.	[1][2]
Stock Solution (in DMSO)	$\leq -20^{\circ}\text{C}$	Protect from light.	Prepare a 10 mM stock solution in high-quality, anhydrous DMSO.[2] While specific long-term stability data for the stock solution is not provided by the manufacturer, it is general practice to aliquot and store at $\leq -20^{\circ}\text{C}$ to minimize freeze-thaw cycles.	[1][2]

Table 3:  
Recommended  
Storage  
Conditions for  
CellTracker  
Violet BMQC.

## Experimental Protocols

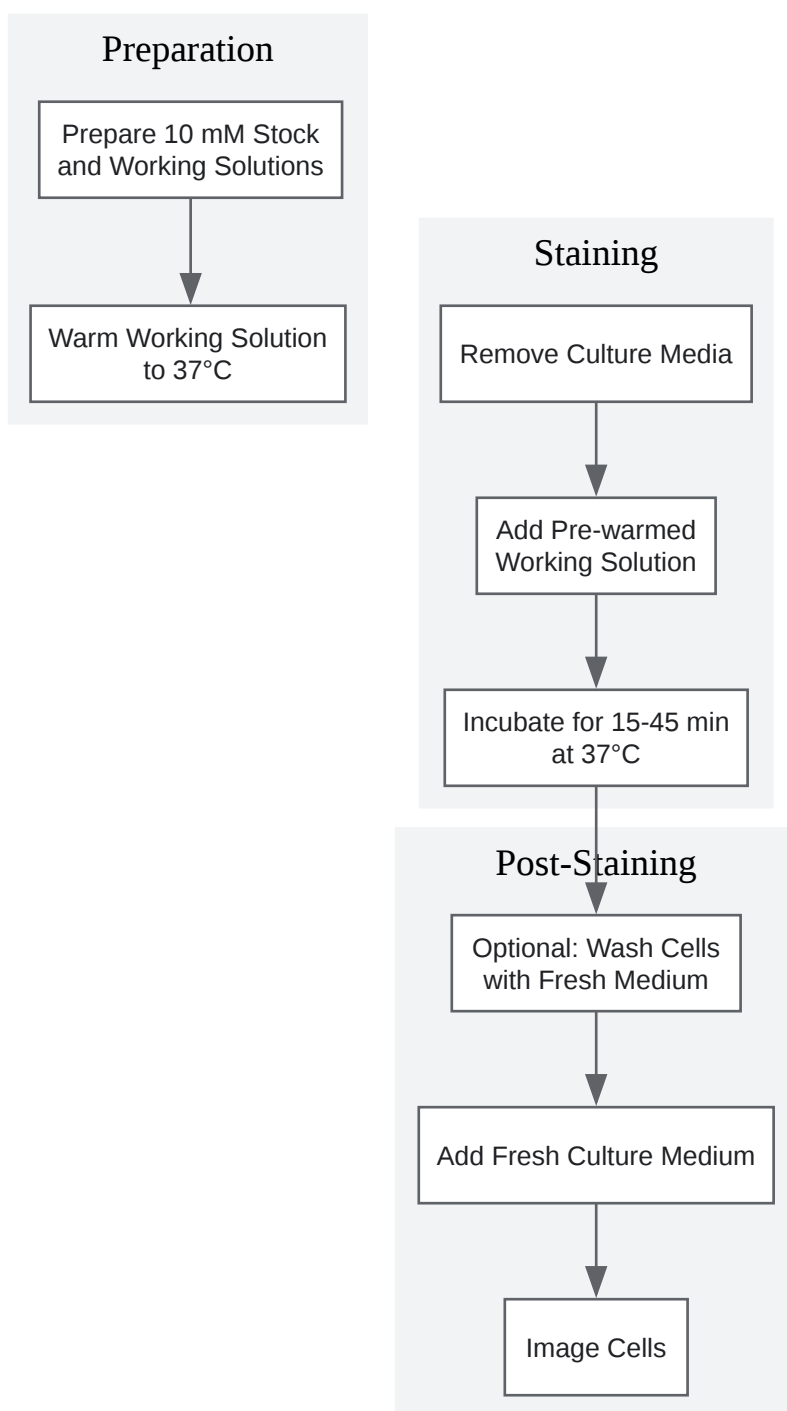
The following section details a standard protocol for labeling cells with **CellTracker Violet BMQC**.

## Preparation of Reagents

- Prepare a 10 mM Stock Solution: Before opening, allow the vial of **CellTracker Violet BMQC** to warm to room temperature.[1][2] Add the appropriate volume of high-quality, anhydrous dimethyl sulfoxide (DMSO) to achieve a 10 mM concentration.[2]
- Prepare the Working Solution: Dilute the 10 mM stock solution in a serum-free medium to the desired final working concentration.[1][2] The optimal concentration can range from 0.5 to 25  $\mu\text{M}$  and should be determined empirically for the specific cell type and application.[1] For long-term studies, a higher concentration (5-25  $\mu\text{M}$ ) may be necessary, while shorter experiments may require less (0.5-5  $\mu\text{M}$ ).[1]

## Cell Staining Protocol

This protocol is a general guideline and may require optimization for different cell types and experimental conditions.

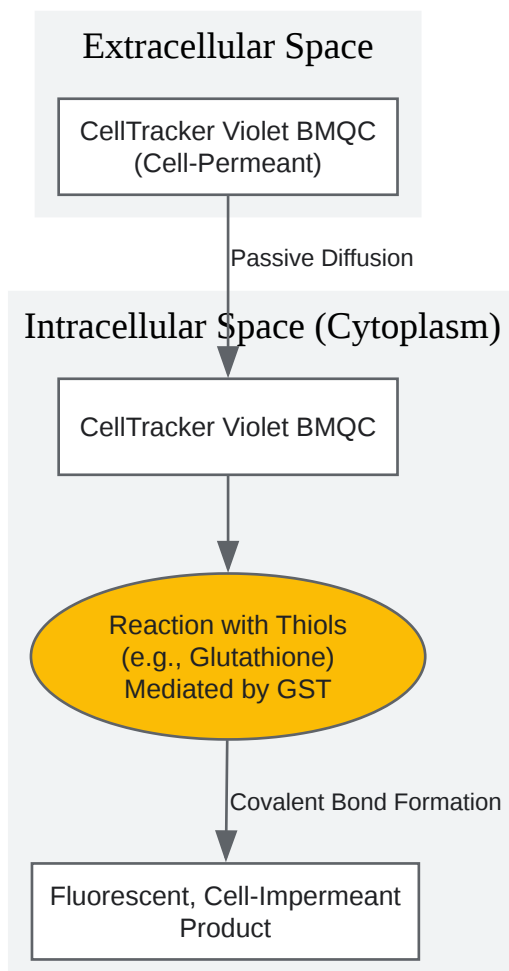


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A standard workflow for labeling cells with **CellTracker Violet BMQC**.

## Cellular Mechanism of Action

The following diagram illustrates the mechanism of **CellTracker Violet BMQC** retention within a live cell.



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Mechanism of **CellTracker Violet BMQC** retention in live cells.

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